

Comprehensive Safety and Handling Guide for 4-Chloronicotinamide

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Compound of Interest

Compound Name: 4-Chloronicotinamide

Cat. No.: B1582929

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A Senior Application Scientist's Procedural Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides essential, immediate safety and logistical information for the handling and disposal of **4-Chloronicotinamide** (CAS No. 7418-70-4). As a chlorinated pyridine derivative, this compound necessitates stringent adherence to safety protocols to mitigate risks of exposure and ensure a safe laboratory environment. This document is structured to provide not just procedural steps, but the scientific rationale behind them, empowering you to work with confidence and safety.

Hazard Identification and Risk Assessment: Understanding the "Why"

4-Chloronicotinamide is classified with the following hazards:

- Skin Irritation (Category 2)[1]
- Serious Eye Irritation (Category 2A)[1]
- Specific target organ toxicity — single exposure (Respiratory tract irritation) (Category 3)[1]

The primary routes of exposure are inhalation of dust particles, skin contact, and eye contact. The chlorinated pyridine ring is a key structural feature that contributes to its reactivity and

potential for biological interaction, necessitating the multi-layered personal protective equipment (PPE) approach detailed below.

Personal Protective Equipment (PPE): Your First Line of Defense

A systematic approach to PPE is mandatory to prevent exposure to **4-Chloronicotinamide**. The following table outlines the minimum required PPE, with explanations rooted in the compound's chemical properties.

Body Part	Personal Protective Equipment (PPE)	Specifications and Rationale
Eyes/Face	Safety Goggles or a Face Shield	Must be tight-sealing and compliant with OSHA 29 CFR 1910.133 or European Standard EN166. A face shield should be used in conjunction with goggles when there is a significant risk of splashing.[1] This is to protect against airborne dust particles and accidental splashes which can cause serious eye irritation.[1]
Skin	Chemical-Resistant Gloves	Nitrile or butyl rubber gloves are recommended. Always inspect gloves for tears or punctures before use. For prolonged handling, consider double-gloving. Nitrile gloves offer good resistance to a range of chemicals, but it is crucial to consult the manufacturer's glove compatibility chart for specific breakthrough times.[2]
Laboratory Coat	A flame-resistant lab coat that is fully buttoned is required to protect the skin and personal clothing from contamination.	
Respiratory	NIOSH/MSHA or European Standard EN 149 Approved Respirator	A P95 or P100 particulate respirator is necessary when handling the solid compound, especially if there is a potential for dust generation.[3] For situations where vapors may

be present, an organic vapor/acid gas (OV/AG) combination cartridge is recommended.[3][4] All work with the solid should be conducted in a certified chemical fume hood to minimize inhalation risk.[1]

Footwear

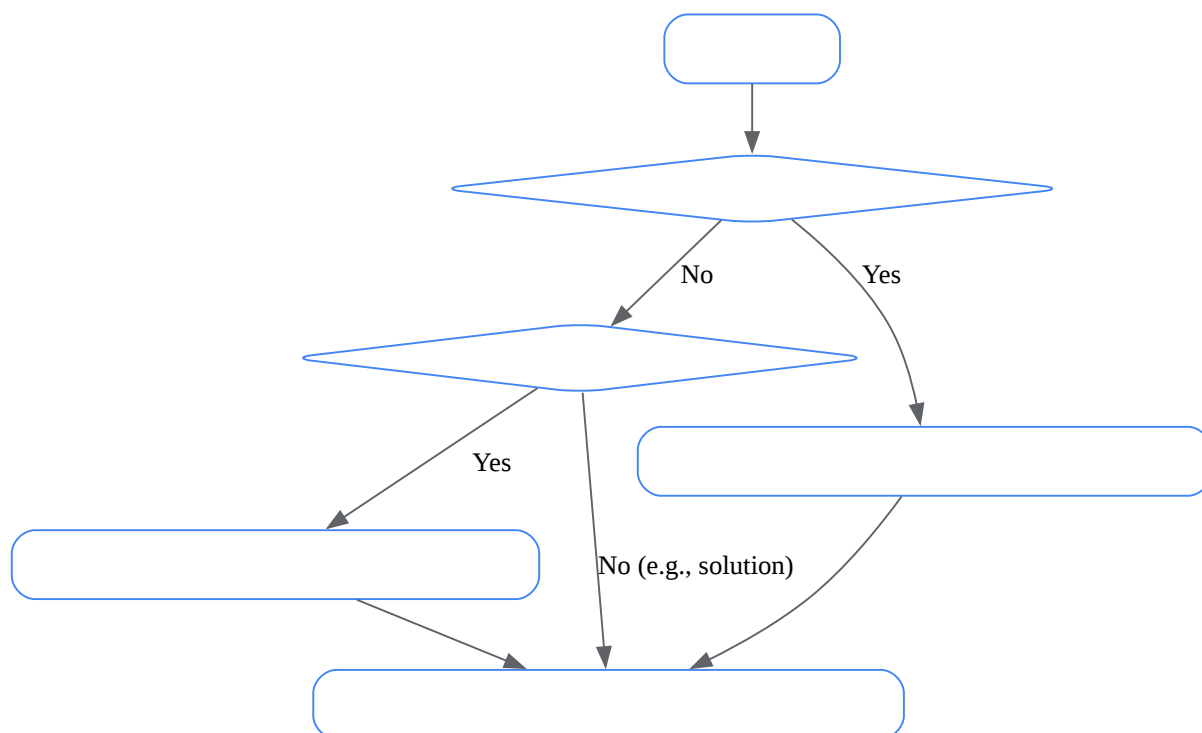
Closed-Toe Shoes

Required at all times in a laboratory setting to protect against spills and falling objects.

Operational Plan: A Step-by-Step Handling Procedure

A systematic workflow is critical for the safe handling of **4-Chloronicotinamide**. The following diagram illustrates the key stages of the process.





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